

# Pent-2-ynal Identification and a Related Model Reaction

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## Compound Focus: Pent-2-ynal

CAS No.: 55136-52-2

Cat. No.: S560665

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The table below summarizes the basic identification of **Pent-2-ynal** and a closely related kinetic study on a similar compound.

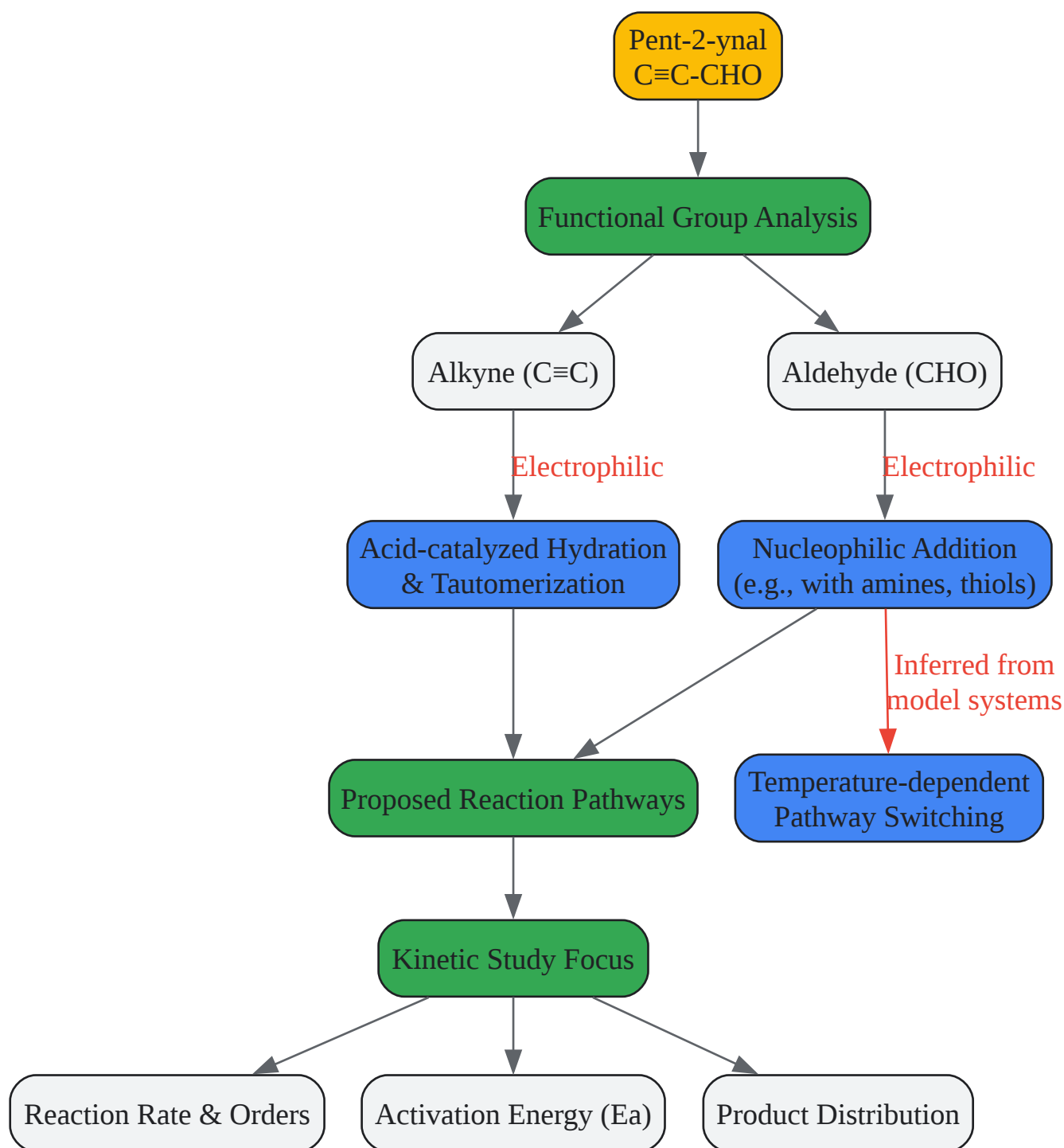
Property	Details
<b>Pent-2-ynal (Target Compound)</b>	
Chemical Formula	$C_5H_6O$ [1]
Molecular Weight	82.1005 g/mol [1]
CAS Registry Number	55136-52-2 [1]
<b>Related Kinetic Model</b>	
Compound Studied	Pent-3-en-2-yl radical [2]
Reaction Partner	Oxygen ( $O_2$ ) [2]
Key Kinetic Finding	Reaction pathway switches from stabilization to decomposition with increasing temperature [2]

## Inferred Reactivity and Experimental Context

While direct kinetic data for **Pent-2-ynal** is limited, its structure suggests two primary reaction pathways relevant to research and drug development.

- **Nucleophilic Addition:** The aldehyde group and the carbon-carbon triple bond are both electrophilic centers, making them prime targets for nucleophilic attack, a common mechanism in constructing complex molecules [3] [4].
- **Tautomerism:** Under acid-catalyzed conditions with water, **Pent-2-ynal** could initially form enol intermediates, which would rapidly tautomerize to more stable ketones [4]. This is a fundamental reaction for similar alkynyl compounds.

The diagram below illustrates the logical flow for studying **Pent-2-ynal**'s reaction kinetics based on its functional groups.



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## Detailed Experimental Protocol for Nucleophilic Addition

Based on a study of a similar enynone system [5], the following protocol can be adapted to investigate the kinetics of **Pent-2-ynal**'s reaction with nucleophiles like 1H-imidazole-2-thiols.

**Objective:** To determine the rate law and characterize the products of the reaction between **Pent-2-ynal** and a heterocyclic thiol.

Component	Details
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| **Reagents** | - **Pent-2-ynal** (limiting reagent) [1]

- Substituted 1H-imidazole-2-thiol (excess) [5]
- Base Catalyst (e.g.,  $K_2CO_3$ ) [5]
- Anhydrous polar aprotic solvent (e.g., DMF, Acetonitrile) [5] | | **Procedure** | 1. **Reaction Setup:** Add **Pent-2-ynal**, imidazole-2-thiol, and base catalyst to the solvent in a round-bottom flask under an inert atmosphere ( $N_2$  or Ar) [5].
- **Kinetic Sampling:** Maintain at constant temperature (e.g., 25°C, 40°C, 60°C). At regular time intervals, withdraw aliquots and quench the reaction with aqueous acid.
- **Analysis:** Use HPLC or GC-MS to quantify the remaining **Pent-2-ynal** and the formation of products over time [5]. | | **Data Analysis** | - Plot the concentration of **Pent-2-ynal** vs. time at different initial concentrations of the thiol nucleophile and base catalyst.
- Apply the method of initial rates or integrated rate laws to determine the reaction order with respect to each reactant.
- Use the Arrhenius equation with rate constants ( $k$ ) obtained at different temperatures to calculate the activation energy ( $E_a$ ). |

## Interpretation and Application Guidance

- **Pathway Determination:** The specific product formed (e.g., 5H-imidazo[2,1-b][1,3]thiazine vs. furan) depends on the steric and electronic properties of the nucleophile, a key consideration for reaction kinetics [5].
- **Computational Validation:** For any proposed mechanism, computational methods like Intrinsic Reaction Coordinate (IRC) analysis are recommended to validate the reaction pathway and transition states [3].
- **Filling the Knowledge Gap:** The absence of direct comparative kinetic data for **Pent-2-ynal** presents an opportunity for original research. Future work should focus on the quantitative kinetic studies and

computational modeling outlined above.

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